A Technical Guide to the Spectroscopic Characterization of 6-Chloro-4-methylpicolinonitrile

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Compound of Interest

Compound Name:	*6-Chloro-4-methylpicolinonitrile*
CAS No.:	*209858-74-2*
Cat. No.:	*B1359202*

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This in-depth technical guide provides a comprehensive overview of the spectroscopic characterization of **6-Chloro-4-methylpicolinonitrile**, a key intermediate in the synthesis of various agrochemicals and pharmaceuticals.[1] Designed for researchers, scientists, and drug development professionals, this document outlines the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. Furthermore, it details the methodologies and experimental protocols for acquiring and interpreting this critical analytical data, ensuring scientific integrity and reproducibility.

Introduction

6-Chloro-4-methylpicolinonitrile (CAS No. 209858-74-2) is a substituted picolinonitrile with the molecular formula $C_7H_5ClN_2$ and a molecular weight of 152.58 g/mol .[1] Its structure, featuring a chlorinated pyridine ring with methyl and nitrile functional groups, makes it a versatile building block in organic synthesis. Accurate spectroscopic characterization is paramount to confirm its identity, purity, and stability, which are critical parameters in any research and development pipeline. This guide will delve into the theoretical underpinnings and

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practical application of the three most common spectroscopic techniques used for the structural elucidation of small organic molecules.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for determining the structure of organic compounds in solution. It provides detailed information about the carbon-hydrogen framework of a molecule.

Predicted ^{1}H NMR Data

The proton NMR spectrum of **6-Chloro-4-methylpicolinonitrile** is expected to show distinct signals corresponding to the aromatic protons and the methyl group protons. The chemical shifts are influenced by the electronic effects of the chlorine, nitrile, and nitrogen atoms in the pyridine ring.

Table 1: Predicted ^{1}H NMR Spectral Data for **6-Chloro-4-methylpicolinonitrile**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~ 7.5	Singlet	1H	H-5
~ 7.3	Singlet	1H	H-3
~ 2.5	Singlet	3H	-CH_3

Note: Predicted chemical shifts are in ppm relative to a TMS standard and may vary slightly depending on the solvent and concentration.

The two aromatic protons (H-3 and H-5) are expected to appear as singlets due to the lack of adjacent protons for spin-spin coupling. The methyl group protons will also appear as a sharp singlet.

Predicted ^{13}C NMR Data

The carbon NMR spectrum provides information about the different carbon environments within the molecule.

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Table 2: Predicted ^{13}C NMR Spectral Data for **6-Chloro-4-methylpicolinonitrile**

Chemical Shift (δ) ppm	Assignment
~ 160	C-6 (attached to Cl)
~ 152	C-2 (adjacent to N and CN)
~ 148	C-4 (attached to CH_3)
~ 125	C-5
~ 122	C-3
~ 117	-CN (Nitrile carbon)
~ 20	-CH_3

Note: Predicted chemical shifts are in ppm relative to a TMS standard and may vary slightly depending on the solvent and concentration.

Experimental Protocol for NMR Data Acquisition

A detailed, step-by-step methodology for acquiring high-quality NMR data is crucial for accurate structural elucidation.

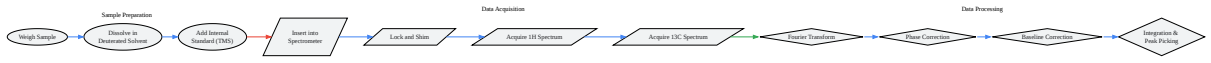
- Sample Preparation:
  - Accurately weigh approximately 5-10 mg of **6-Chloro-4-methylpicolinonitrile**.
  - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a clean, dry NMR tube.
  - Ensure the sample is fully dissolved; vortex or sonicate if necessary.
  - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for referencing the chemical shifts to 0 ppm.
- Instrument Setup:
  - Insert the NMR tube into the spectrometer's probe.

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- Lock onto the deuterium signal of the solvent.
- Shim the magnetic field to achieve a high level of homogeneity, which is essential for sharp, well-resolved peaks.

- Data Acquisition:
  - Acquire a ^{1}H NMR spectrum using a standard pulse sequence. Typical parameters include a 30° or 45° pulse angle and a relaxation delay of 1-2 seconds.
  - Acquire a proton-decoupled ^{13}C NMR spectrum. This often requires a larger number of scans than ^{1}H NMR due to the lower natural abundance of the ^{13}C isotope.

NMR Workflow Diagram



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Caption: Workflow for NMR data acquisition and processing.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The absorption of infrared radiation corresponds to the vibrational transitions of specific bonds.

Predicted IR Spectral Data

The IR spectrum of **6-Chloro-4-methylpicolinonitrile** is expected to show characteristic absorption bands for the C-H, C=N, C=C, and C-Cl bonds.

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Table 3: Predicted IR Absorption Bands for **6-Chloro-4-methylpicolinonitrile**

Wavenumber (cm^{-1})	Intensity	Assignment
3100-3000	Medium-Weak	Aromatic C-H stretch
2980-2850	Medium-Weak	Methyl C-H stretch
~ 2230	Strong	C≡N (Nitrile) stretch
1600-1450	Medium-Strong	Aromatic C=C ring stretches
~ 800	Strong	C-Cl stretch

The strong absorption around 2230 cm^{-1} is a highly characteristic peak for the nitrile functional group and serves as a key diagnostic feature in the IR spectrum.

Experimental Protocol for IR Data Acquisition (ATR)

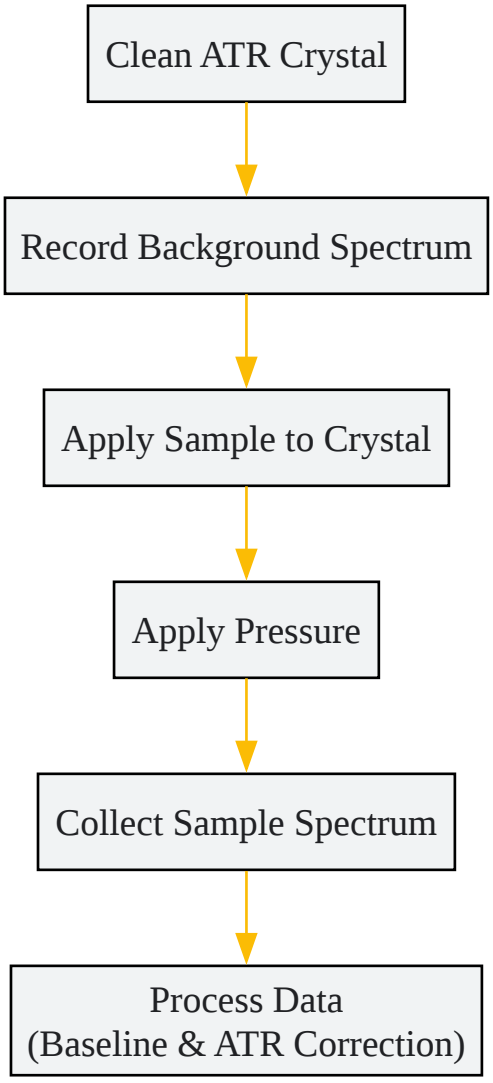
Attenuated Total Reflectance (ATR) is a common and convenient method for obtaining IR spectra of solid and liquid samples.

- Instrument Preparation:
  - Ensure the ATR crystal (e.g., diamond or germanium) is clean. Record a background spectrum of the empty ATR setup.
- Sample Application:
  - Place a small amount of the solid **6-Chloro-4-methylpicolinonitrile** sample directly onto the ATR crystal.
  - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Data Acquisition:
  - Collect the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.

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- The instrument software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.

IR Spectroscopy Workflow Diagram



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Caption: Workflow for ATR-IR data acquisition.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight and elemental composition of a compound.

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Predicted Mass Spectrum Data

For **6-Chloro-4-methylpicolinonitrile**, the electron ionization (EI) mass spectrum is expected to show a prominent molecular ion peak (M^+). Due to the presence of chlorine, an isotopic pattern for the molecular ion will be observed.

Table 4: Predicted Mass Spectrometry Data for **6-Chloro-4-methylpicolinonitrile**

m/z	Relative Abundance	Assignment
152	~100%	$[M]^+$ (with ^{35}Cl)
154	~33%	$[M+2]^+$ (with ^{37}Cl)

The characteristic M^+ and M+2 peaks with an approximate 3:1 intensity ratio are a definitive indicator of the presence of one chlorine atom in the molecule. Fragmentation patterns may also be observed, providing further structural information.

Experimental Protocol for MS Data Acquisition (EI-MS)

- Sample Introduction:
  - Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solids or through a gas chromatograph (GC-MS) for volatile samples.
- Ionization:
  - The sample is vaporized and then bombarded with a high-energy electron beam (typically 70 eV) in the ion source. This causes the molecule to lose an electron, forming a radical cation (M^+).
- Mass Analysis:
  - The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their m/z ratio.
- Detection:

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- The separated ions are detected, and their abundance is recorded to generate the mass spectrum.

Mass Spectrometry Workflow Diagram



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Caption: General workflow for Mass Spectrometry.

Conclusion

The comprehensive spectroscopic analysis of **6-Chloro-4-methylpicolinonitrile**, utilizing NMR, IR, and MS, provides a self-validating system for its structural confirmation and purity assessment. The predicted data and detailed experimental protocols outlined in this guide serve as a valuable resource for researchers and scientists. Adherence to these methodologies will ensure the generation of high-quality, reliable, and reproducible data, which is fundamental to advancing research and development in the chemical and pharmaceutical industries.

References

- MySkinRecipes. (n.d.). **6-Chloro-4-methylpicolinonitrile**. Retrieved from [Link]

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Sources

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